Reactivity profile of 6-Bromo-2,3-dichlorophenol

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Compound of Interest

Compound Name:	*6-Bromo-2,3-dichlorophenol*
CAS No.:	*1940-45-0*
Cat. No.:	*B1282844*

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An In-Depth Technical Guide to the Reactivity Profile of **6-Bromo-2,3-dichlorophenol**

Abstract

6-Bromo-2,3-dichlorophenol is a polyhalogenated aromatic compound whose rich chemical functionality makes it a valuable intermediate in synthetic organic chemistry, particularly in the fields of agrochemicals and pharmaceuticals. The strategic placement of a hydroxyl group, a bromine atom, and two chlorine atoms on the benzene ring imparts a nuanced reactivity profile. This guide provides an in-depth analysis of the electronic structure of **6-Bromo-2,3-dichlorophenol**, predicting its behavior in key reaction classes and offering field-proven insights into its synthetic applications. We will explore its reactivity in electrophilic and nucleophilic substitutions, transformations of the phenolic hydroxyl group, and modern cross-coupling reactions, providing detailed experimental protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties and Safe Handling

Before engaging in synthetic work, a thorough understanding of a compound's physical properties and safety requirements is paramount. **6-Bromo-2,3-dichlorophenol** is a solid at room temperature and requires careful handling due to its potential irritant properties.

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Physical and Chemical Data

Property	Value	Source
IUPAC Name	6-Bromo-2,3-dichlorophenol	-
CAS Number	1940-45-0	[1]
Molecular Formula	$C_6H_3BrCl_2O$	[2]
Molar Mass	241.89 g/mol	[2]
Appearance	Solid (predicted)	-
pKa	~6.5-7.0 (estimated)	[3]
Predicted XLogP3	3.8	[2]

Note: Some properties are estimated based on structurally similar compounds due to limited specific data for this isomer.

Safety and Handling

As with all halogenated phenols, **6-Bromo-2,3-dichlorophenol** should be handled with appropriate personal protective equipment (PPE). It is classified as an irritant and may cause skin and serious eye irritation.[4][5]

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[6]
- Personal Protective Equipment: Wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[6][7]
- Handling: Avoid contact with skin and eyes. Wash hands thoroughly after handling. Prevent the formation of dust and aerosols.[6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

Electronic Structure and Predicted Reactivity

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The reactivity of the aromatic ring is dictated by the cumulative electronic effects of its substituents. The hydroxyl group (-OH) is a strongly activating, ortho, para-directing group due to its powerful positive mesomeric (+M) effect. Conversely, the halogen atoms (-Br, -Cl) are deactivating due to their strong negative inductive (-I) effect, but they also act as weak ortho, para-directors via a +M effect from their lone pairs.[8]

In **6-Bromo-2,3-dichlorophenol**, the interplay of these effects governs the regioselectivity of electrophilic aromatic substitution (EAS).

- -OH group (at C1): Strongly directs incoming electrophiles to positions C2 (blocked), C4, and C6 (blocked).
- -Cl group (at C2): Weakly directs to C1 (blocked), C3 (blocked), and C5.
- -Cl group (at C3): Weakly directs to C2 (blocked), C4, and C6 (blocked).
- -Br group (at C6): Weakly directs to C1 (blocked), C3 (blocked), and C5.

Causality: The powerful activating effect of the hydroxyl group is the dominant influence. It strongly activates the para position (C4). The halogens at C2 and C3 also weakly direct towards C4 (para to C3, meta to C2). The C5 position is sterically hindered by the adjacent bromine atom at C6 and is only weakly activated. Therefore, electrophilic attack is overwhelmingly predicted to occur at the C4 position.

Caption: Predicted regioselectivity for electrophilic attack.

Key Reaction Classes and Mechanisms

Electrophilic Aromatic Substitution (EAS)

EAS reactions proceed via a two-step mechanism: initial attack by an electrophile to form a resonance-stabilized carbocation (the arenium ion), followed by deprotonation to restore aromaticity.[9][10] For **6-Bromo-2,3-dichlorophenol**, these reactions are expected to yield 4-substituted products.

- Halogenation: Reaction with Br_2 or Cl_2 in the presence of a Lewis acid (e.g., $FeBr_3$) or in a polar solvent would yield 4,6-dibromo-2,3-dichlorophenol or 4-chloro-**6-bromo-2,3-**

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dichlorophenol, respectively. The choice of catalyst is crucial to generate a potent electrophile.[11]

- Nitration: Using a mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4) generates the nitronium ion (NO_2^+), a strong electrophile. This would produce 6-bromo-2,3-dichloro-4-nitrophenol. The strongly acidic conditions are necessary to create an electrophile powerful enough to react with the deactivated ring.[11]

- Sulfonation: Fuming sulfuric acid (H_2SO_4/SO_3) can introduce a sulfonic acid group at the C4 position. This reaction is often reversible, a feature that can be exploited synthetically.[9]

- Friedel-Crafts Reactions: Both alkylation and acylation are generally not recommended for strongly deactivated rings like this one, and the presence of the free hydroxyl group can complicate the reaction by coordinating with the Lewis acid catalyst. If required, the hydroxyl group should first be protected as an ether or ester.[12]

Reactions of the Phenolic Hydroxyl Group

The acidic proton of the hydroxyl group is readily removed by a base. This nucleophilic phenoxide is a key intermediate for various transformations.

- O-Alkylation (Williamson Ether Synthesis): The phenoxide, generated by treating the phenol with a base like sodium hydride (NaH) or potassium carbonate (K_2CO_3), is a potent nucleophile. It can react with alkyl halides (e.g., methyl iodide, benzyl bromide) in an S_n2 reaction to form the corresponding ether. This is a foundational strategy for protecting the hydroxyl group or for building more complex molecules.[13]

- O-Acylation (Ester Formation): Esters can be formed by reacting the phenol with acyl chlorides or acid anhydrides, often in the presence of a base like pyridine or triethylamine to neutralize the HCl byproduct. This is another common protecting group strategy.

Palladium-Catalyzed Cross-Coupling Reactions

The carbon-bromine bond at the C6 position is an excellent handle for forming new carbon-carbon and carbon-heteroatom bonds using palladium catalysis.[14] These reactions are cornerstones of modern drug discovery. The C-Br bond is significantly more reactive than the

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C-Cl bonds in the standard oxidative addition step of the catalytic cycle, allowing for selective functionalization.[15]

The general mechanism involves a Pd(0) catalyst that undergoes oxidative addition into the C-Br bond, followed by transmetalation with an organometallic reagent and reductive elimination to form the product and regenerate the Pd(0) catalyst.[16][17]

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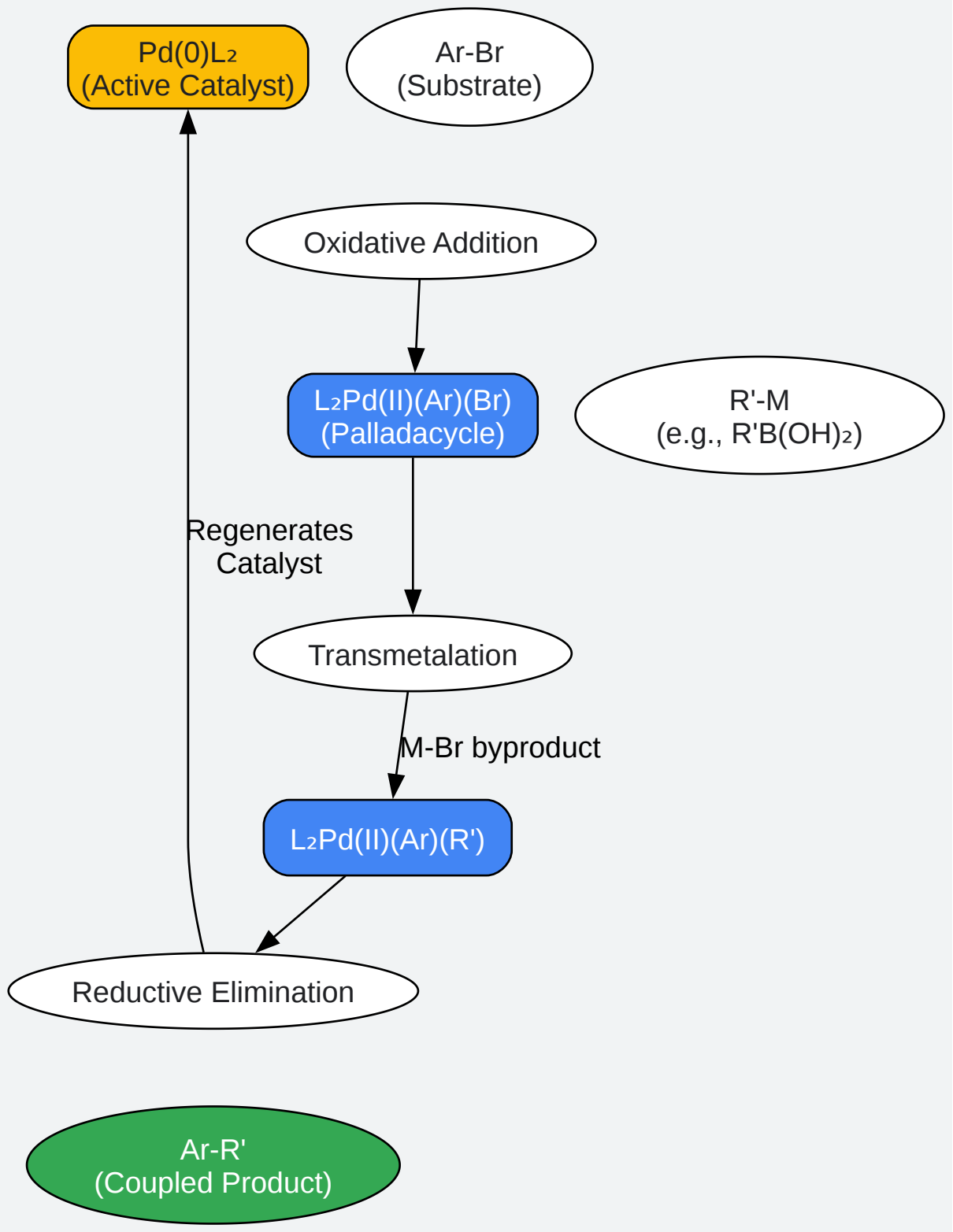

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Caption: General catalytic cycle for Pd-catalyzed cross-coupling.

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- Suzuki Coupling: Reaction with an organoboron reagent (e.g., phenylboronic acid) in the presence of a palladium catalyst and a base.[16]
- Stille Coupling: Employs an organotin reagent. While effective, the toxicity of tin byproducts is a significant drawback.[17]
- Sonogashira Coupling: Forms a C-C triple bond by coupling with a terminal alkyne, typically using a palladium catalyst and a copper(I) co-catalyst.[18]

Oxidation and Reduction

- Oxidation: Phenols can be oxidized to quinones. Under controlled conditions with specific oxidants, **6-bromo-2,3-dichlorophenol** could potentially be oxidized to the corresponding benzoquinone.[19] Enzymatic oxidation using peroxidases is also a known method for degrading halogenated phenols.[20]
- Reduction: Catalytic hydrogenation (e.g., using H_2 over Pd/C) can lead to hydrodehalogenation, sequentially removing the halogen atoms, or under more forcing conditions, saturation of the aromatic ring. The C-Br bond is typically the most susceptible to reduction.

Applications in Complex Synthesis

The distinct reactivity of its functional groups makes **6-bromo-2,3-dichlorophenol** a strategic starting material. A synthetic chemist can selectively functionalize the C-Br bond via cross-coupling, modify the -OH group via alkylation or acylation, and then perform electrophilic substitution at the C4 position. This orthogonal reactivity is highly valuable. For instance, related bromochlorophenols serve as key intermediates in the synthesis of PD-1/PD-L1 inhibitors for cancer therapy and dual inhibitors of D2 and DAT receptors for treating schizophrenia.[21]

Hypothetical Synthetic Workflow

The following workflow illustrates how **6-bromo-2,3-dichlorophenol** could be used to synthesize a complex biaryl ether, a common motif in medicinal chemistry.

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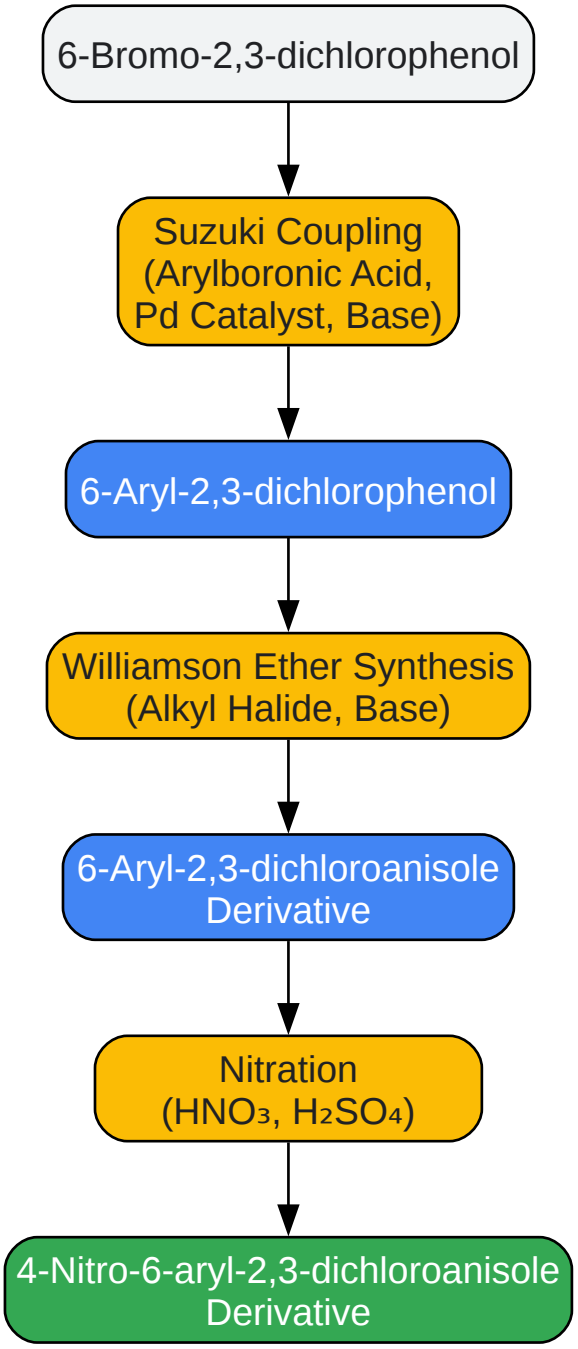

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Caption: A multi-step synthesis utilizing orthogonal reactivity.

Experimental Protocols

The following protocols are representative procedures based on established methodologies for halogenated phenols. Researchers must conduct their own risk assessments and optimize

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conditions as necessary.

Protocol 1: Electrophilic Nitration at the C4 Position

- Rationale: This protocol describes the regioselective installation of a nitro group onto the aromatic ring, leveraging the strong directing effect of the hydroxyl group. The product is a valuable intermediate for further transformations, such as reduction to an amine.
- Materials: **6-Bromo-2,3-dichlorophenol** (1.0 eq), concentrated sulfuric acid (98%), concentrated nitric acid (70%), ice, deionized water, ethyl acetate, brine, anhydrous magnesium sulfate.
- Procedure:
  - In a round-bottom flask equipped with a magnetic stir bar and cooled in an ice-water bath to 0 °C, slowly add **6-Bromo-2,3-dichlorophenol** (e.g., 2.42 g, 10 mmol) to concentrated sulfuric acid (10 mL). Stir until fully dissolved.
  - Maintain the temperature at 0-5 °C. Prepare a nitrating mixture by slowly adding concentrated nitric acid (0.46 mL, ~11 mmol, 1.1 eq) to concentrated sulfuric acid (2 mL) in a separate flask, also cooled in an ice bath.
  - Add the nitrating mixture dropwise to the phenol solution over 20-30 minutes, ensuring the internal temperature does not exceed 10 °C.
  - After the addition is complete, stir the reaction mixture at 0-5 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2 hours.
  - Carefully pour the reaction mixture onto crushed ice (~100 g) with vigorous stirring. A yellow precipitate should form.
  - Collect the solid by vacuum filtration and wash thoroughly with cold deionized water until the filtrate is neutral.
  - For purification, the crude solid can be recrystallized from an appropriate solvent system (e.g., ethanol/water) or purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.

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- Safety: This reaction is highly exothermic and uses corrosive, strong acids. Perform in a fume hood with appropriate PPE. Quenching on ice must be done slowly and cautiously.
- Characterization: The product, 6-bromo-2,3-dichloro-4-nitrophenol, can be characterized by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: Suzuki Cross-Coupling at the C6 Position

- Rationale: This protocol demonstrates the selective functionalization of the C-Br bond, which is more reactive than the C-Cl bonds in palladium-catalyzed cross-coupling. This reaction is a powerful tool for constructing biaryl scaffolds.[16]
- Materials: **6-Bromo-2,3-dichlorophenol** (1.0 eq), phenylboronic acid (1.2 eq), $Pd(PPh_3)_4$ (0.03 eq), potassium carbonate (2.0 eq), 1,4-dioxane, deionized water, ethyl acetate, brine, anhydrous sodium sulfate.
- Procedure:
  - To a Schlenk flask, add **6-Bromo-2,3-dichlorophenol** (e.g., 2.42 g, 10 mmol), phenylboronic acid (1.46 g, 12 mmol), and potassium carbonate (2.76 g, 20 mmol).
  - Add the palladium catalyst, $Pd(PPh_3)_4$ (346 mg, 0.3 mmol).
  - Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.
  - Add degassed solvents: 1,4-dioxane (40 mL) and water (10 mL).
  - Heat the mixture to reflux (approx. 90-100 °C) with vigorous stirring for 12-18 hours. Monitor the reaction progress by TLC or LC-MS.
  - After completion, cool the reaction to room temperature. Dilute with ethyl acetate (50 mL) and water (50 mL).
  - Separate the organic layer. Extract the aqueous layer with ethyl acetate (2 x 25 mL).
  - Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

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- Purify the crude residue by flash column chromatography on silica gel (e.g., hexane/ethyl acetate gradient) to yield the desired product.

- Safety: Organoboron reagents and palladium catalysts can be toxic. Handle in a fume hood. Use inert gas techniques as Pd(0) catalysts can be air-sensitive.

- Characterization: The product, 6-phenyl-2,3-dichlorophenol, can be characterized by ^{1}H NMR, ^{13}C NMR, and high-resolution mass spectrometry.

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